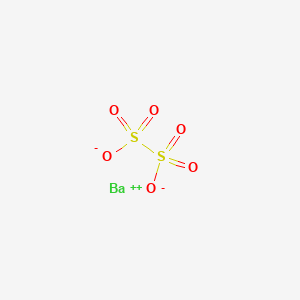

Barium dithionate

• CAS No.: 13845-17-5
• Molecular Formula: BaO6S2
• Molecular Weight: 297.5 g/mol
• InChI: InChI=1S/Ba.H2O6S2/c;1-7(2,3)8(4,5)6/h;(H,1,2,3)(H,4,5,6)/q+2;/p-2
• InChI Key: YRHZOPBZLTWJSQ-UHFFFAOYSA-L
• Canonical SMILES: [O-]S(=O)(=O)S(=O)(=O)[O-].[Ba+2]

Description

Barium dithionate (BaS₂O₆·2H₂O) is a hydrated inorganic salt composed of barium cations (Ba²⁺) and dithionate anions (S₂O₆²⁻). It is a white crystalline solid with a refractive index of 1.58 and a density of 2.666 g/cm³ . Its molecular structure includes two water molecules of crystallization, contributing to its stability in hydrated form. This compound has been studied for applications in electron paramagnetic resonance (EPR) dosimetry due to its radiation-sensitive properties and is also used in specialized materials like infrared-transparent films .

The compound is synthesized through reactions involving sulfur(IV) oxidation pathways. For example, sodium dithionate (Na₂S₂O₆) can be oxidized to form this compound under controlled conditions . Its solubility and reactivity are influenced by pH and ionic strength, as demonstrated in studies on sulfur(IV)-iron(III) reactions .

Chemical Reactions Analysis

Thermal Decomposition

Barium dithionate decomposes upon heating above 150°C, releasing sulfur dioxide (SO₂) and forming barium sulfate (BaSO₄):

$$\text{BaS}_2\text{O}_6 \cdot 2\text{H}_2\text{O} \xrightarrow{\Delta} \text{BaSO}_4 + \text{SO}_2 \uparrow + 2\text{H}_2\text{O}$$

The decomposition is irreversible, and the resulting BaSO₄ is insoluble in water .

Radical Formation

When exposed to γ-irradiation, this compound undergoes radiolysis, producing paramagnetic radical ions:

• Primary radical formation :

  $$\text{S}_2\text{O}_6^{2-} \xrightarrow{\gamma\text{-irradiation}} \text{SO}_3^- + \text{S}_2\text{O}_6^-$$

  The SO₃⁻ radical ion is detected via electron paramagnetic resonance (EPR) with a g-value of ~2.011 .

• Secondary reactions :

  • Recombination : Radicals may recombine or react with water molecules.

  • Chain reactions : In anhydrous BaS₂O₆, adjacent radicals can trigger chain reactions, increasing product yields .

Product Yields Upon Dissolution

Upon dissolving irradiated this compound in water, the primary products are sulfate (SO₄²⁻) , sulfite (SO₃²⁻) , and acid (H⁺). Experimental data from γ-irradiation studies reveal:

Parameter	BaS₂O₆ (Anhydrous)	BaS₂O₆·2H₂O (Hydrate)
Sulfate yield	Increases sharply after 28.3 eV/mol dose	Higher than anhydrous
Sulfite yield	Low, with chain reactions	Moderate
Acid yield	Correlates with sulfite/sulfate yields	Higher due to water interaction

The hydrate form exhibits greater product yields due to potential interactions with water molecules during irradiation .

Solubility and Stability

• Solubility : this compound is moderately soluble in water (4 parts water) and more soluble in hot water. It is slightly soluble in alcohol .

• Stability : Aqueous solutions are stable under normal conditions but decompose upon heating. The hydrate form is less stable than the anhydrous form .

Comparative Analysis of Reaction Pathways

Process	Key Reaction	Products
Synthesis	Metathesis with MnS₂O₆ and Ba²⁺	BaS₂O₆·2H₂O
Thermal Decomposition	Heating above 150°C	BaSO₄ + SO₂ + H₂O
Radiolysis	γ-Irradiation → SO₃⁻ + S₂O₆⁻ → Sulfate/Sulfite/Acid	SO₄²⁻, SO₃²⁻, H⁺

Research Findings

• Radiation dose dependency : Product yields (sulfate, sulfite) increase nonlinearly with absorbed dose, with a notable spike in sulfate yield for anhydrous BaS₂O₆ at 28.3 eV/mol .

• Hydrate vs. anhydrous : Hydrated forms show higher product yields due to water-mediated reactions .

• Radical stability : Thermal annealing has minimal impact on product yields, suggesting radicals remain isolated post-irradiation .

Comparison with Similar Compounds

Structural and Physical Properties

The table below compares barium dithionate with other dithionate salts and structurally related sulfur-oxygen compounds:

Compound	Molecular Formula	Refractive Index	Density (g/cm³)	Melting Point (°C)	Key Applications
This compound	BaS₂O₆·2H₂O	1.58	2.666	1354	EPR dosimetry, IR films
Sodium dithionate	Na₂S₂O₆	-	-	-	Redox indicator
Potassium dithionate	K₂S₂O₆	-	-	-	Laboratory reagent
Barium tetrathionate	BaS₄O₆·2H₂O	-	-	-	Structural studies
Barium sulfate (Barite)	BaSO₄	1.64–1.65	4.5	1580	Radiocontrast agent, pigment

Key Observations:

• Refractive Index : this compound (1.58) has a lower refractive index than barium sulfate (1.64–1.65), reflecting differences in electron density and crystal packing .
• Thermal Stability : this compound’s high melting point (1354°C) exceeds that of many hydrated salts, likely due to strong ionic interactions in its lattice .
• Hydration Effects : Unlike anhydrous sodium and potassium dithionates, this compound’s dihydrate form enhances its stability, a property critical for its use in radiation dosimetry .

Dithionate Formation Pathways

Dithionate ions (S₂O₆²⁻) are generated via sulfur(IV) oxidation. In the presence of Fe(III), sulfur(IV) oxidizes to dithionate, but the reaction rate is suppressed by Cu(II), which acts as a radical scavenger. For example:

• Fe(III)-S(IV) systems produce dithionate at rates reduced by ~67% when Cu(II) is introduced .
• The ratio of dithionate to Fe²⁺ production (Δ[S₂O₆²⁻]/Δ[Fe²⁺]) depends on sulfur(IV) concentration and pH, with discrepancies observed across studies due to analytical challenges .

Comparison with Tetrathionate : Barium tetrathionate (BaS₄O₆·2H₂O) shares structural similarities but contains a longer sulfur chain (S₄O₆²⁻). Its synthesis involves polysulfide intermediates, and its reactivity differs due to the extended sulfur backbone .
